

Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of Disperse Orange 37

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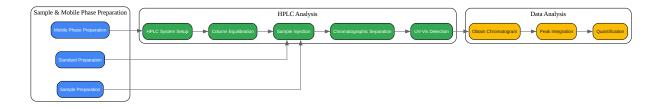
Audience: Researchers, scientists, and drug development professionals.

Introduction

Disperse Orange 37 is a monoazo dye used in the textile industry for dyeing synthetic fibers such as polyester.[1][2] Due to its potential to be an allergen, methods for its detection and quantification are important for quality control and safety assessment.[3][4] High-Performance Liquid Chromatography (HPLC) is a robust and widely used technique for the analysis of disperse dyes, offering high resolution and sensitivity.[1] This application note provides a detailed protocol for the analysis of **Disperse Orange 37** using reversed-phase HPLC with UV-Vis detection.

Experimental Workflow





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Caption: Experimental workflow for the HPLC analysis of **Disperse Orange 37**.

Experimental Protocols Instrumentation and Materials

- HPLC System: A standard analytical HPLC system equipped with a UV-Vis detector. A system capable of running a gradient elution is recommended.
- Column: A C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm) is suitable for this analysis.[1][2] Other options include C8 columns.[5]
- Solvents: HPLC grade acetonitrile and water are required.[1][6]
- Reagents: Formic acid or ammonium acetate may be used as mobile phase additives.
- Standard: A certified reference standard of Disperse Orange 37 is necessary for identification and quantification.[7]

Mobile Phase Preparation

A typical mobile phase for this analysis consists of:



- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.

The mobile phases should be filtered through a 0.45 μm membrane filter and degassed prior to use.

Standard Solution Preparation

- Stock Solution (100 μg/mL): Accurately weigh 10 mg of **Disperse Orange 37** standard and dissolve it in 100 mL of methanol.[8]
- Working Standards: Prepare a series of working standards by diluting the stock solution with the initial mobile phase composition (e.g., 50:50 acetonitrile/water) to achieve concentrations in the desired calibration range (e.g., 0.5, 1, 5, 10, 20 µg/mL).

Sample Preparation

- Extraction from Textiles: A representative portion of the textile sample is extracted with a suitable solvent, such as methanol, under sonication.
- Dissolution of Solid Samples: For solid dye samples, prepare a stock solution of 10 mg/mL in a 1:1 mixture of acetonitrile and water.[2]
- Filtration: All sample solutions should be filtered through a 0.22 μm syringe filter prior to injection to remove any particulate matter that could damage the HPLC column.[9][10]

Chromatographic Conditions

The following HPLC conditions can be used for the analysis of **Disperse Orange 37**:



Parameter	Value	
Column	C18, 4.6 x 150 mm, 5 µm	
Mobile Phase A	Water with 0.1% Formic Acid	
Mobile Phase B	Acetonitrile with 0.1% Formic Acid	
Gradient	40% B to 95% B over 10 minutes	
Flow Rate	1.0 mL/min	
Injection Volume	10 μL	
Column Temp.	30 °C	
Detector	UV-Vis at 450 nm[2]	

Data Presentation

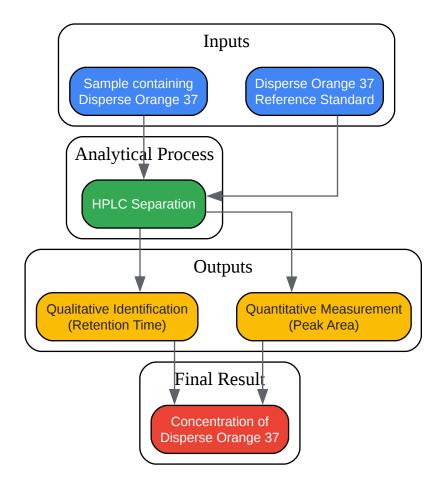
The quantitative data obtained from the HPLC analysis can be summarized as follows. This table presents illustrative data for a series of calibration standards.

Standard Concentration (µg/mL)	Retention Time (min)	Peak Area (mAU*s)
0.5	6.2	150
1.0	6.2	305
5.0	6.2	1520
10.0	6.2	3030
20.0	6.2	6050

A calibration curve would then be generated by plotting the peak area against the concentration of the standards. The concentration of **Disperse Orange 37** in unknown samples can be determined from this curve.

Signaling Pathway Diagram (Logical Relationship)





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Caption: Logical relationship of the analytical process for **Disperse Orange 37**.

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